

An In-depth Technical Guide to 4-Bromo-2-chloro-5-methylphenol

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Compound of Interest

Compound Name: 4-Bromo-2-chloro-5-methylphenol

CAS No.: 319473-24-0

Cat. No.: B1280479

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Abstract

This technical guide provides a comprehensive overview of **4-Bromo-2-chloro-5-methylphenol** (CAS No: 319473-24-0), a polysubstituted halogenated phenol. Halogenated phenols are a critical class of intermediates in the synthesis of complex organic molecules, finding extensive application in the development of pharmaceuticals and agrochemicals.^[1] The specific arrangement of bromo, chloro, and methyl substituents on the phenol ring imparts a unique set of physicochemical properties and reactivity patterns to this molecule. This document details the chemical identity, structural elucidation, physicochemical properties, a plausible synthetic pathway, predicted spectroscopic characteristics, key chemical reactions, and essential safety and handling protocols for **4-Bromo-2-chloro-5-methylphenol**. This guide is intended for researchers, scientists, and professionals in drug development and fine chemical synthesis who require a detailed understanding of this compound for its potential use as a versatile chemical building block.

Chemical Identity and Structure Elucidation

The systematic IUPAC name for the compound is **4-Bromo-2-chloro-5-methylphenol**.

Following IUPAC nomenclature rules for phenols, the carbon atom bearing the hydroxyl (-OH) group is assigned the number 1 position on the benzene ring.^[2] The substituents are then numbered to give them the lowest possible locants, and listed alphabetically.

The structure is elucidated as follows:

- Phenol: The parent structure is a hydroxyl group attached to a benzene ring.
- Substituents:
 - A chloro group (-Cl) is located at position 2.
 - A bromo group (-Br) is at position 4.
 - A methyl group (-CH₃) is at position 5.

This arrangement is confirmed by its registered CAS number, 319473-24-0, and its SMILES notation: OC1=CC(C)=C(Br)C=C1Cl.^[3]

Figure 1: Chemical Structure of **4-Bromo-2-chloro-5-methylphenol**

Physicochemical Properties

While extensive experimental data for **4-Bromo-2-chloro-5-methylphenol** is not widely published, key properties have been reported by chemical suppliers or can be reliably predicted. These properties are essential for designing reaction conditions, purification protocols, and for understanding the compound's pharmacokinetic profile in drug discovery.

Property	Value	Source(s)
CAS Number	319473-24-0	[3]
Molecular Formula	C ₇ H ₆ BrClO	[3]
Molecular Weight	221.48 g/mol	[3]
Appearance	Solid (predicted)	-
Melting Point	70–70.5°C	[4]
pKa (predicted)	8.05	[4]
LogP (predicted)	3.3	[5]
Hydrogen Bond Donors	1	[5]
Hydrogen Bond Acceptors	1	[5]

The presence of both a hydroxyl group and halogen atoms influences the compound's polarity and solubility. It is expected to be sparingly soluble in water but soluble in common organic solvents like alcohols, ethers, and chlorinated solvents.

Synthesis and Manufacturing

A specific, peer-reviewed synthesis for **4-Bromo-2-chloro-5-methylphenol** is not readily available in the literature. However, a plausible synthetic route can be designed based on the principles of electrophilic aromatic substitution, considering the directing effects of the substituents on the aromatic ring. The hydroxyl and methyl groups are activating, ortho-, para-directing groups, while the halogen atoms are deactivating but still ortho-, para-directing.[6][7]

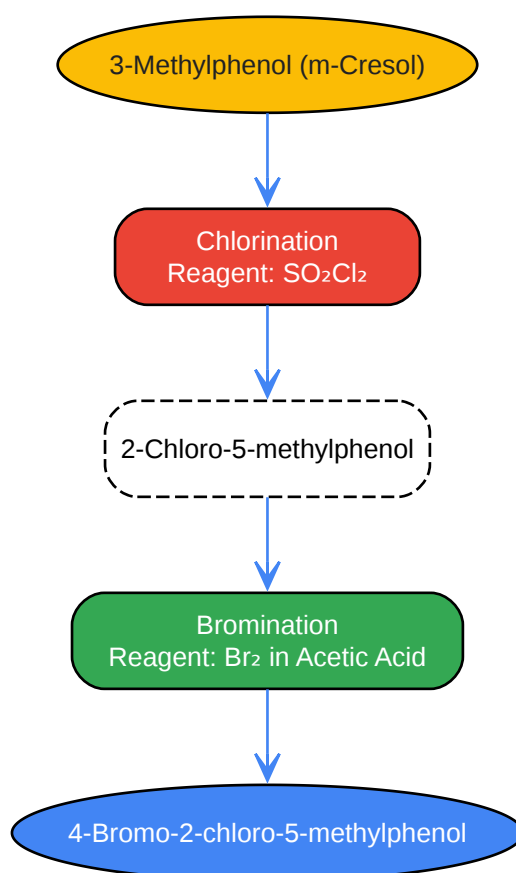
A logical starting material is 3-methylphenol (m-cresol). The hydroxyl and methyl groups will cooperatively direct incoming electrophiles to the 2, 4, and 6 positions. A strategic, multi-step halogenation process is necessary to achieve the desired substitution pattern.

Proposed Synthetic Workflow:

- Chlorination of m-Cresol: The first step would be the selective chlorination of 3-methylphenol. The -OH group is a powerful activating group, directing the incoming chlorine electrophile primarily to the ortho and para positions (positions 2, 4, and 6). Reaction with a chlorinating

agent like sulfuryl chloride (SO_2Cl_2) can favor monochlorination. The desired intermediate is 2-chloro-5-methylphenol.

- Bromination of 2-chloro-5-methylphenol: The second step involves the bromination of the chlorinated intermediate. The existing hydroxyl and methyl groups, along with the newly introduced chloro group, will direct the incoming bromine electrophile. The -OH group directs ortho- and para-, and the -CH₃ group also directs ortho- and para-. The strongest activation comes from the -OH group, which will direct the bulky bromine atom to the less sterically hindered para-position (position 4), yielding the final product, **4-Bromo-2-chloro-5-methylphenol**.



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Figure 2: Proposed Synthetic Pathway for **4-Bromo-2-chloro-5-methylphenol**

Protocol Considerations:

- **Reaction Control:** Phenols are highly activated towards electrophilic substitution, which can lead to polysubstitution.[8] Careful control of stoichiometry, temperature, and choice of solvent is critical to maximize the yield of the desired isomer.
- **Purification:** The reaction will likely produce a mixture of isomers. Purification by column chromatography or recrystallization would be necessary to isolate the target compound.

Spectroscopic Characterization (Predicted)

No experimental spectra for **4-Bromo-2-chloro-5-methylphenol** are currently available in public databases. However, its key spectral features can be predicted based on its structure and data from analogous compounds.

- **^1H NMR:**
 - **Aromatic Protons:** Two singlets are expected in the aromatic region (typically δ 6.5-7.5 ppm). The proton at position 6 (ortho to -OH and meta to -Br) and the proton at position 3 (ortho to -Cl and meta to -OH) would appear as distinct singlets due to the absence of adjacent protons for coupling.
 - **Methyl Protons:** A singlet corresponding to the three methyl protons (-CH₃) would appear in the upfield region (typically δ 2.0-2.5 ppm).
 - **Hydroxyl Proton:** A broad singlet for the phenolic proton (-OH) would be observed, with its chemical shift being concentration and solvent-dependent (typically δ 4-7 ppm).
- **^{13}C NMR:**
 - Seven distinct signals are expected.
 - The carbon bearing the hydroxyl group (C1) would be the most downfield among the sp² carbons (δ ~150-155 ppm).
 - The carbons attached to the halogens (C2 and C4) would also be shifted downfield.
 - The carbon of the methyl group would appear as an upfield signal (δ ~20 ppm).
- **IR Spectroscopy:**

- A broad absorption band in the region of 3200-3600 cm^{-1} corresponding to the O-H stretching of the phenolic group.
- C-H stretching vibrations for the aromatic ring and methyl group just above 3000 cm^{-1} .
- C=C stretching vibrations for the aromatic ring in the 1450-1600 cm^{-1} region.
- Strong C-O stretching absorption around 1200 cm^{-1} .
- Characteristic absorptions for C-Cl and C-Br stretches in the fingerprint region (below 1000 cm^{-1}).
- Mass Spectrometry:
 - The molecular ion peak (M^+) would show a characteristic isotopic pattern due to the presence of bromine (^{79}Br and ^{81}Br in ~1:1 ratio) and chlorine (^{35}Cl and ^{37}Cl in ~3:1 ratio). This would result in a cluster of peaks for the molecular ion at m/z 220, 222, and 224.

Reactivity and Potential Applications

4-Bromo-2-chloro-5-methylphenol possesses multiple reactive sites, making it a valuable building block in organic synthesis.

Key Reactions

- **Reactions of the Hydroxyl Group:** The phenolic hydroxyl group can undergo Williamson ether synthesis to form ethers upon reaction with an alkyl halide in the presence of a base.^{[9][10]} It can also be acylated to form esters.
- **Electrophilic Aromatic Substitution:** While the ring is substituted, the remaining C-H positions (C3 and C6) can potentially undergo further electrophilic substitution, although the deactivating effect of the halogens makes this less favorable than in simpler phenols.
- **Palladium-Catalyzed Cross-Coupling:** The carbon-bromine bond at position 4 is a prime site for Suzuki-Miyaura cross-coupling reactions. This allows for the formation of a new carbon-carbon bond by reacting the phenol with an organoboron compound in the presence of a palladium catalyst, a key transformation in the synthesis of biaryl compounds.^[11]

Potential Applications in Drug Discovery and Agrochemicals

Halogenated organic compounds are of immense interest in medicinal chemistry. The introduction of halogen atoms can significantly alter a molecule's properties, including:

- **Lipophilicity:** Affecting cell membrane permeability and absorption.
- **Metabolic Stability:** Halogens can block sites of metabolic oxidation, increasing the drug's half-life.
- **Binding Affinity:** Halogen bonding can contribute to stronger and more specific interactions with biological targets.

Given these properties, **4-Bromo-2-chloro-5-methylphenol** is a promising scaffold or intermediate for the synthesis of novel bioactive compounds. It can serve as a precursor for creating libraries of compounds for screening in various therapeutic areas, including oncology, infectious diseases, and inflammation.^[12] Similarly, many commercial herbicides and fungicides are based on halogenated phenolic structures.^[5]

Safety and Handling

As a halogenated phenol, **4-Bromo-2-chloro-5-methylphenol** must be handled with appropriate care.

GHS Hazard Classification

Based on supplier data, the compound is classified with the following GHS hazard statements:^[3]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Recommended Handling Procedures

- **Personal Protective Equipment (PPE):** Always wear chemical-resistant gloves, safety goggles with side shields or a face shield, and a laboratory coat.
- **Ventilation:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.
- **Handling:** Avoid contact with skin, eyes, and clothing. Do not ingest or inhale. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.^[3]
- **Disposal:** Dispose of waste material in accordance with local, regional, and national regulations.

Conclusion

4-Bromo-2-chloro-5-methylphenol is a specialized chemical intermediate with significant potential for application in research and development, particularly within the pharmaceutical and agrochemical sectors. Its polysubstituted structure offers a unique combination of reactivity and physicochemical properties. While detailed experimental data remains limited, this guide provides a solid foundation for its use by outlining its structure, properties, a logical synthetic approach, and critical safety information. As the demand for complex and precisely functionalized molecules grows, compounds like **4-Bromo-2-chloro-5-methylphenol** will continue to be valuable tools for the modern synthetic chemist.

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